

handling and storage of N-Desmethylozapine

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Compound Focus: N-Desmethylozapine

CAS No.: 6104-71-8

Cat. No.: S537484

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Chemical Identity & Properties

The table below summarizes the fundamental identifying information and key physical characteristics of **N-Desmethylozapine**.

Property	Description
CAS RN	6104-71-8 [1]
Synonyms	Normethylozapine, Norclozapine [1]
Molecular Formula	C ₁₇ H ₁₇ ClN ₄ [1]
Molecular Weight	312.80 g/mol [1]
Physical Description	White to Yellow powder to crystal [1]
Melting Point	177 °C [1]
Purity	>95.0% (by GC) [1]

Storage and Handling Specifications

Proper storage and handling are critical for maintaining the chemical integrity of **N-Desmethylozapine** for research purposes.

Aspect	Recommendation
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C) [1]
Inert Atmosphere	Store under inert gas [1]
Condition to Avoid	Air Sensitive [1]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. [1]
Precautionary Measures	Wear protective gloves/eye protection/face protection. Wash skin thoroughly after handling. [1]

Analytical Methods for Quantification

Accurate measurement of **N-Desmethylozapine**, typically alongside clozapine, is essential for therapeutic drug monitoring and pharmacokinetic studies. The following protocol details a validated HPLC-UV method.

Detailed Protocol: Simultaneous HPLC-UV Analysis [2]

This method is designed for the simultaneous determination of **N-Desmethylozapine** and other analytes in human serum.

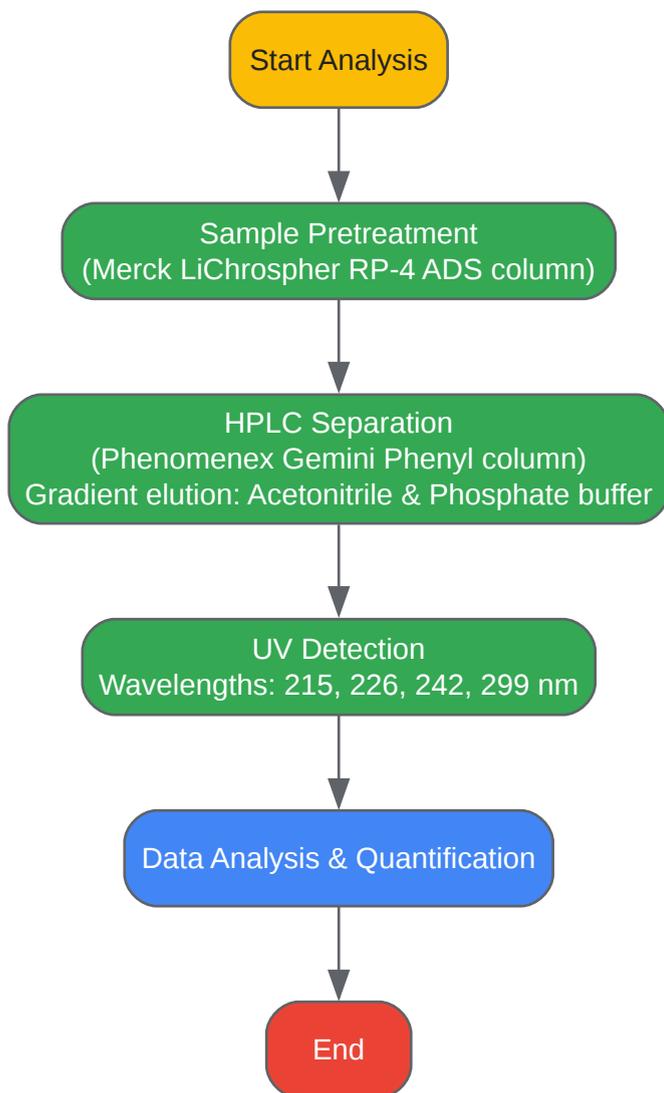
- **1. Sample Pretreatment (Extraction)**
 - **Material:** Human serum sample.
 - **Procedure:** The sample is pretreated using a **Merck LiChrospher RP-4 ADS column (25 µm)** for extraction and cleaning before injection into the HPLC system [2].
- **2. Chromatographic Separation**
 - **Analytical Column:** **Phenomenex Gemini Phenyl Hexyl 110 Å column (250 × 4.6 mm, 5 µm)** [2].

- **Mobile Phase:** A gradient mixture of **acetonitrile** and **potassium dihydrogen phosphate buffer** (pH 3.1, containing 10% methanol) [2].
- **Flow Rate:** **1 mL/min** [2].
- **Total Run Time:** **40 minutes** [2].

- **3. Detection**

- **Detector:** **UV detector**.
- **Wavelengths:** Four different wavelengths are used for detection: **215 nm, 226 nm, 242 nm, and 299 nm** [2].

The workflow for this analytical method is summarized in the following diagram:



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Stability Testing and Considerations

While specific ICH stability data for **N-Desmethylozapine** itself is limited in the provided results, relevant insights can be drawn from clozapine stability studies and standard pharmaceutical guidelines.

- **Clozapine Tablet Stability:** A study on repackaged clozapine 100 mg tablets found that the mean concentration of clozapine remained within the target range over 84 days under various storage conditions. Notably, **N-Desmethylozapine was not detected** in any tablets stored under the tested conditions, suggesting it was not a significant degradation product in this formulation context [3].
- **Principles of Stability Testing:** For new drug substances and products, stability testing should follow **ICH guidelines** (e.g., ICH Q1A(R2)) to define a stability data package sufficient for registration. These studies evaluate the influence of environmental factors like temperature, humidity, and light to establish a retest period or shelf life [4] [5].

Practical Considerations for Researchers

- **Pharmacological Significance:** **N-Desmethylozapine** is not just an inert metabolite; it is pharmacologically active. It acts as an agonist at the muscarinic M1 receptor, which is thought to contribute to the unique efficacy profile of clozapine, particularly regarding cognitive benefits [6] [1].
- **Role in Therapeutic Drug Monitoring (TDM):** TDM of clozapine and **N-Desmethylozapine** is a standard practice in clinical psychiatry. The **plasma clozapine/norclozapine ratio** can provide valuable information. It helps assess patient adherence, guide dosage adjustments, and investigate potential drug-drug interactions or changes in metabolic status (e.g., due to smoking or infection) [7].

Key Limitations and Safety Notes

- **Research Use Only:** The available chemical data is intended for research purposes and not for human therapeutic use [1].
- **Critical Health Warnings:** The parent drug, clozapine, carries serious boxed warnings for conditions such as severe neutropenia, orthostatic hypotension, seizure, and myocarditis [8]. While these are associated with clinical use, they underscore the potent nature of this compound class.
- **Consult Full Guidelines:** For formal stability or quality control testing, always consult the complete, most current versions of the ICH or other relevant regulatory guidelines [4] [5].

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